

Platydesminium: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Platydesminium*

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October 26, 2025

Abstract

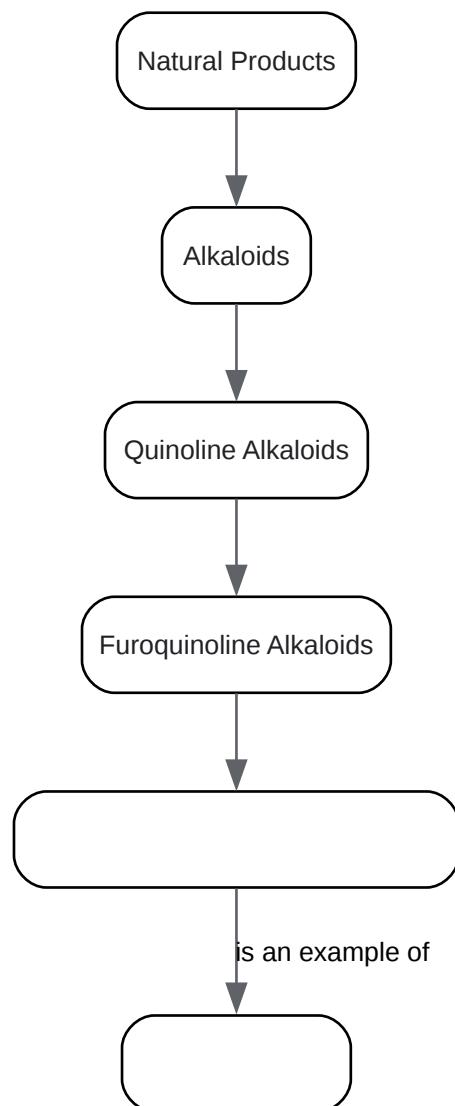
Platydesminium is a naturally occurring quaternary furoquinoline alkaloid identified as the (+)-**platydesminium** salt. First isolated from the plant *Skimmia japonica* Thunb., it belongs to a class of compounds known for a variety of biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and available experimental data for **Platydesminium**, aimed at facilitating further research and development in the fields of phytochemistry and pharmacology. Due to the limited availability of recent, in-depth studies on this specific compound, this document primarily synthesizes foundational data, highlighting areas where further investigation is warranted.

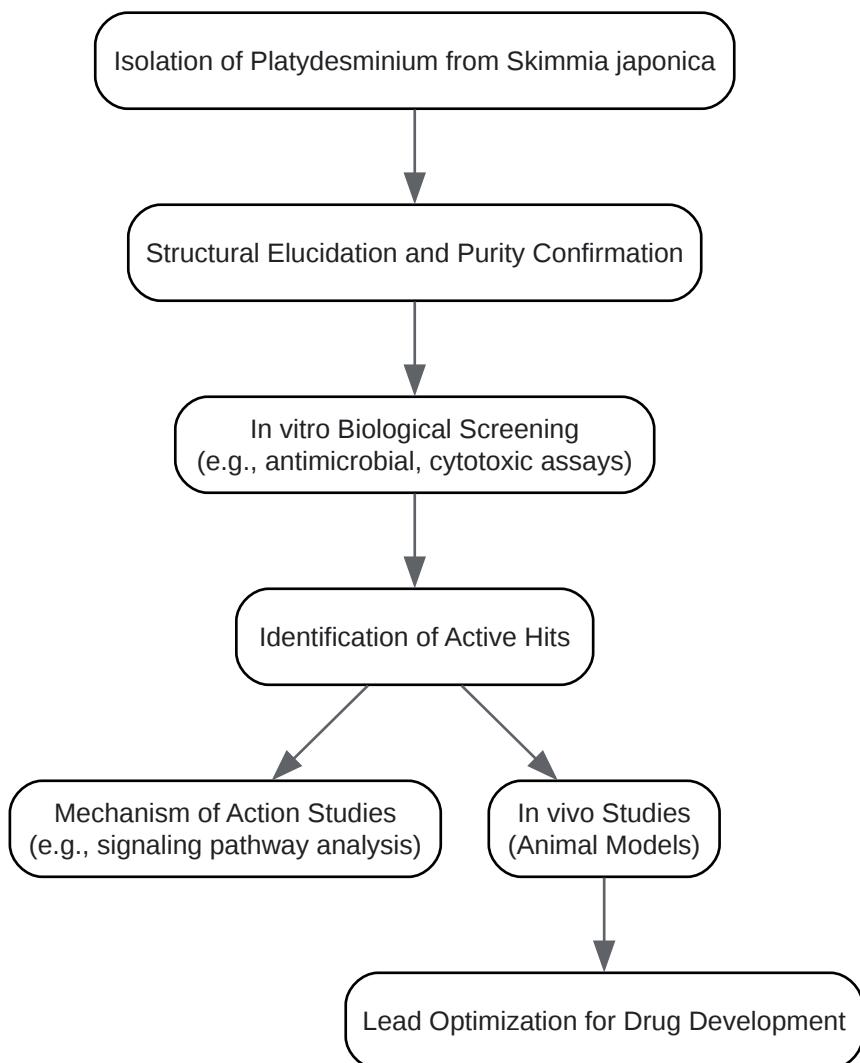
Chemical Structure and Identification

Platydesminium is characterized as a quaternary alkaloid, a distinction that sets it apart from the more common tertiary alkaloids also found in *Skimmia japonica*, such as dictamnine, skimmianine, and eduline.^[1] The foundational work on the identification and structural elucidation of (+)-**platydesminium** salt was conducted by Boyd and Grundon in 1970. Their research established its place within the furoquinoline alkaloid family.

While detailed spectroscopic data for the structural confirmation of **Platydesminium** is not readily available in recent literature, the general structure of a furoquinoline alkaloid consists of a furan ring fused to a quinoline core. The "quaternary" nature of **Platydesminium** indicates that the nitrogen atom in the quinoline ring is bonded to four carbon atoms, resulting in a permanent positive charge.

Below is a logical relationship diagram illustrating the classification of **Platydesminium**.





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References

- 1. Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - PMC [pmc.ncbi.nlm.nih.gov]
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